

Application Notes and Protocols for Mass Spectrometry of SJF620 Hydrochloride

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Compound of Interest

Compound Name: SJF620 hydrochloride

Cat. No.: B8143839

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the quantitative analysis of **SJF620 hydrochloride** in biological matrices using liquid chromatography-tandem mass spectrometry (LC-MS/MS). The following protocols and data are intended to guide researchers in developing and validating their own analytical methods for this compound.

Introduction

SJF620 hydrochloride is a PROTAC (Proteolysis Targeting Chimera) designed to induce the degradation of Bruton's tyrosine kinase (BTK).^{[1][2][3]} Accurate and sensitive quantification of **SJF620 hydrochloride** is essential for pharmacokinetic, pharmacodynamic, and drug metabolism studies. LC-MS/MS offers a robust and highly selective platform for this purpose.

Compound Information

A clear understanding of the analyte's chemical properties is fundamental for method development.

Parameter	Value	Source
Chemical Formula	C41H45ClN8O7	[4]
Molecular Weight	797.30 g/mol	[4]
CAS Number	2821938-05-8	[4]
Appearance	Solid	[4]
Purity	≥98%	[4]

Experimental Protocol: LC-MS/MS Analysis of SJF620 Hydrochloride

This protocol outlines the steps for sample preparation, liquid chromatography, and mass spectrometry for the quantification of **SJF620 hydrochloride**.

Sample Preparation

Effective sample preparation is critical for removing matrix interferences and ensuring accurate quantification. A protein precipitation method is recommended for plasma or serum samples.

Materials:

- Blank plasma/serum
- **SJF620 hydrochloride** standard stock solution (1 mg/mL in DMSO)
- Internal Standard (IS) stock solution (e.g., a structurally similar and stable isotope-labeled compound)
- Acetonitrile (ACN), ice-cold
- Microcentrifuge tubes
- Vortex mixer
- Centrifuge

Procedure:

- Spike blank plasma/serum with **SJF620 hydrochloride** to prepare calibration standards and quality control (QC) samples.
- Pipette 50 μL of plasma sample (blank, standard, QC, or unknown) into a microcentrifuge tube.
- Add 10 μL of internal standard working solution.
- Add 200 μL of ice-cold acetonitrile to precipitate proteins.
- Vortex for 1 minute.
- Centrifuge at 14,000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to a new tube or a 96-well plate.
- Evaporate the supernatant to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 μL of the initial mobile phase (e.g., 95:5 Water:Acetonitrile with 0.1% Formic Acid).
- Vortex to mix and inject into the LC-MS/MS system.

Liquid Chromatography

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) or Ultra-High-Performance Liquid Chromatography (UHPLC) system.

LC Parameters:

Parameter	Recommended Condition
Column	C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 μ m)
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Gradient	5% B to 95% B over 5 minutes, hold at 95% B for 1 min, return to 5% B and equilibrate for 2 min
Flow Rate	0.4 mL/min
Column Temperature	40°C
Injection Volume	5 μ L

Mass Spectrometry

Instrumentation:

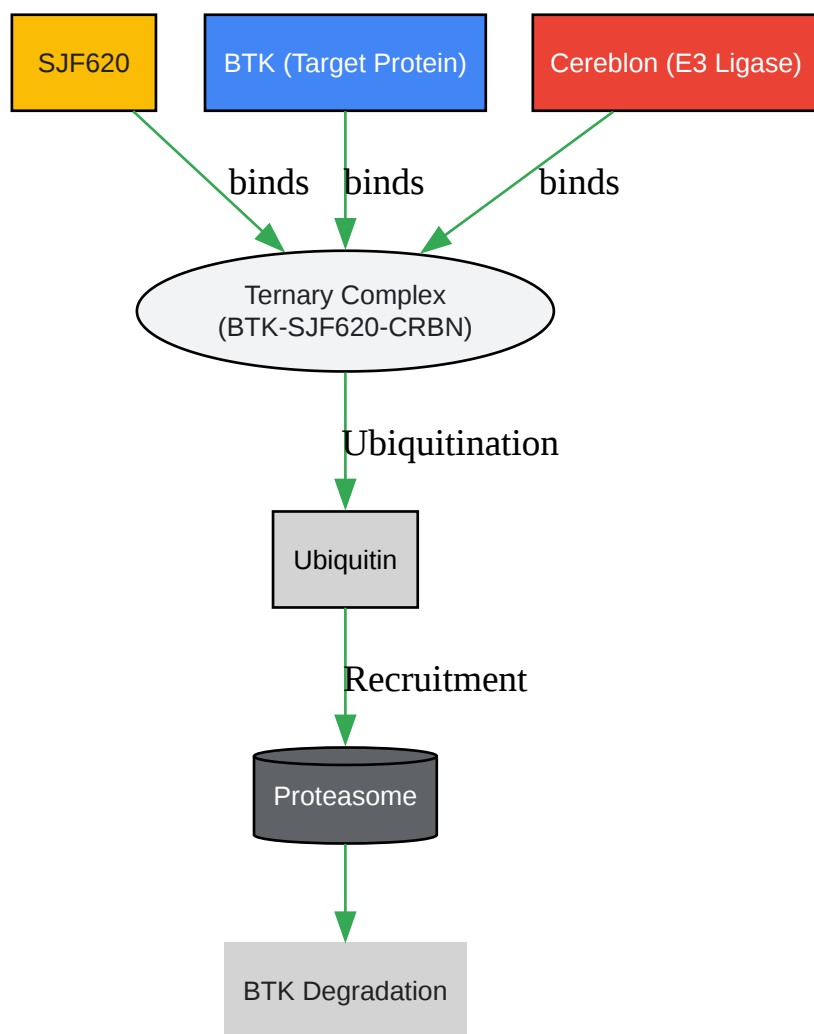
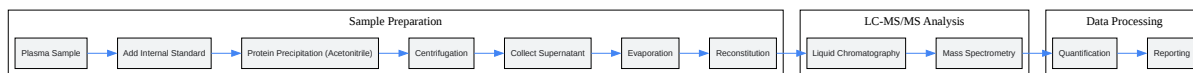
- Triple quadrupole mass spectrometer.

MS Parameters:

Parameter	Recommended Setting
Ionization Mode	Electrospray Ionization (ESI), Positive
Precursor Ion (m/z)	797.3
Product Ions (m/z)	To be determined by compound tuning. At least two transitions should be monitored for quantification and confirmation.
Dwell Time	100 ms
Collision Energy	To be optimized during method development
Capillary Voltage	3.5 kV
Source Temperature	150°C
Desolvation Temperature	400°C

Workflow and Signaling Pathway Diagrams

The following diagrams illustrate the experimental workflow and the mechanism of action of SJF620.



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References

- 1. medchemexpress.cn [medchemexpress.cn]
- 2. medchemexpress.com [medchemexpress.com]
- 3. medkoo.com [medkoo.com]
- 4. yeasen.com [yeasen.com]
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